

Safeguarding Research: Proper Disposal Procedures for NSC 80467

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Compound of Interest

Compound Name: NSC 80467

Cat. No.: B15589358

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Essential guidelines for the safe handling and disposal of **NSC 80467**, a DNA damaging agent, to ensure laboratory safety and regulatory compliance.

For researchers and scientists in the field of drug development, the proper management of chemical compounds is paramount. **NSC 80467**, a DNA damaging agent that selectively inhibits survivin, requires careful handling throughout its lifecycle, including its ultimate disposal.^{[1][2]} Adherence to established safety protocols not only protects laboratory personnel but also prevents environmental contamination and ensures compliance with institutional and federal regulations.

Immediate Safety and Handling Considerations

Before initiating any disposal procedure, it is crucial to handle **NSC 80467** with the appropriate safety measures. Although one safety data sheet (SDS) may classify it as not hazardous, it is also described as a "physiologically highly active, therapeutically usable substance" that "must be handled with the care required for hazardous materials." Given its mechanism as a DNA damaging agent, a cautious approach is warranted.

Personal Protective Equipment (PPE): Always wear standard laboratory PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Spill Management: In case of a spill, isolate the area and prevent the powder from becoming airborne. Gently cover the spill with an absorbent material, and then collect it into a sealed container for hazardous waste. Clean the spill area thoroughly. Do not let the product enter drains.

Quantitative Data and Physical Properties

A summary of the known quantitative data and physical properties of **NSC 80467** is provided below to inform handling and storage.

Property	Value	Citation
Molecular Formula	C ₂₄ H ₂₅ N ₅ O ₅ S	
Molecular Weight	511.55 g/mol	
Appearance	A crystalline solid	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (Solutions)	Store as aliquots in tightly sealed vials at -20°C for up to one month.	[3]
Solubility	DMSO: ≥ 25 mg/mL (48.79 mM)	[1]
Stability	The compound is unstable in solutions; freshly prepared is recommended.	[1][2]

Experimental Protocols: Step-by-Step Disposal Procedure

The following procedure is a synthesized guideline based on best practices for the disposal of hazardous chemical waste in a laboratory setting.[4][5][6] Always consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines, as they are the final authority on waste disposal.[7][8]

Step 1: Waste Identification and Segregation

- Identify: Classify all waste containing **NSC 80467** as hazardous chemical waste. This includes the pure compound, contaminated labware (e.g., pipette tips, tubes, vials), and contaminated media or solutions.
- Segregate:
 - Solid Waste: Collect dry, solid waste such as contaminated gloves, weighing paper, and empty vials in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.[\[5\]](#)
 - Liquid Waste: Collect solutions containing **NSC 80467** in a separate, compatible, and leak-proof hazardous waste container.[\[4\]](#) Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS.
 - Sharps: Any contaminated sharps (needles, scalpels) must be disposed of in a designated sharps container.

Step 2: Waste Container Management

- Container Selection: Use containers that are compatible with the chemical waste. For liquids, use screw-top containers and do not fill them more than 80% to allow for expansion.[\[4\]](#)
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**NSC 80467**," and the concentration and quantity of the waste.[\[6\]](#)[\[9\]](#) Note the date of waste generation and the principal investigator's name and contact information.[\[6\]](#)
- Storage: Store waste containers in a designated and secure satellite accumulation area. Ensure secondary containment is used to capture any potential leaks.[\[5\]](#)

Step 3: Decontamination of Labware

- Reusable Glassware: Triple-rinse any reusable glassware that came into contact with **NSC 80467** with a suitable solvent (e.g., ethanol or isopropanol) capable of dissolving the

compound. Collect the rinsate as hazardous liquid waste.^[9] After the solvent rinse, wash with soap and water.

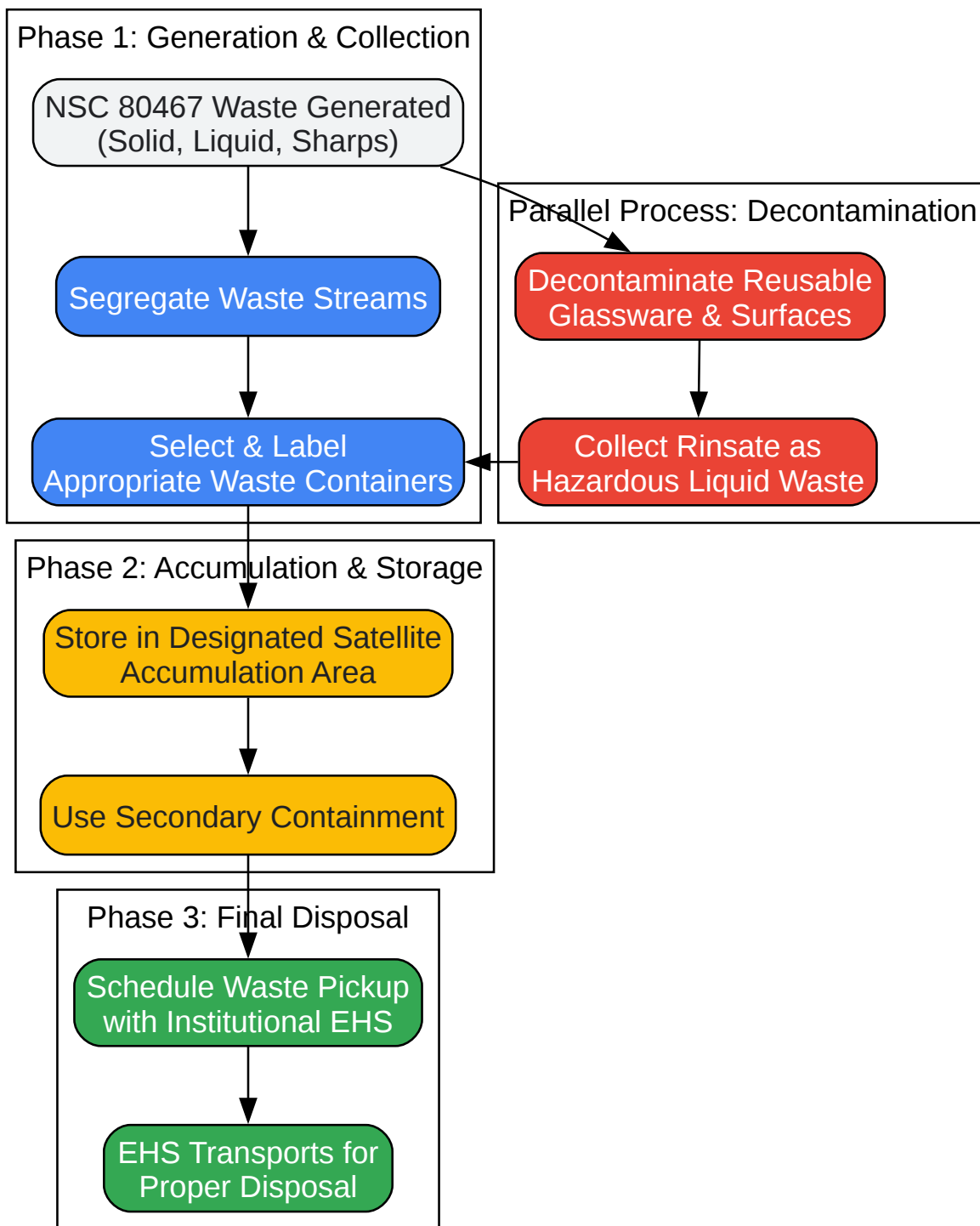
- Surfaces: Decontaminate work surfaces with a suitable cleaning agent. Given that **NSC 80467** is a DNA damaging agent, decontamination procedures for other DNA-interactive agents can be considered. This may include the use of a 10% bleach solution followed by a water rinse, or other commercially available DNA-decontaminating solutions.^{[10][11]}

Step 4: Scheduling Waste Pickup

- Once the waste container is full or has reached the designated accumulation time limit set by your institution, schedule a pickup with your institution's EHS office.^{[6][12]} Do not dispose of any chemical waste down the drain or in the regular trash.^{[4][6]}

Visualization of Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **NSC 80467** and other hazardous chemical wastes in a laboratory setting.



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Caption: Workflow for the safe disposal of **NSC 80467** waste.

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